Spectroscopic Profile of Oleyl Stearate: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name:	*Oleyl Stearate*
CAS No.:	*17673-50-6*
Cat. No.:	*B101945*

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Introduction

Oleyl stearate (CAS 17673-50-6) is a long-chain wax ester composed of oleyl alcohol and stearic acid.[1] With a molecular formula of C36H70O2 and a molecular weight of 534.94 g/mol , this molecule possesses a unique combination of a saturated fatty acid chain and a monounsaturated fatty alcohol chain.[2][3] This structure imparts specific physicochemical properties, making it a valuable compound in various fields, including cosmetics, pharmaceuticals, and material science, where it often functions as an emollient, lubricant, or plasticizer.[4]

A thorough understanding of the molecular structure and purity of **oleyl stearate** is paramount for its application in research and development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for the comprehensive characterization of this wax ester. This technical guide provides an in-depth analysis of the spectroscopic data of **oleyl stearate**, offering insights into the interpretation of its spectra and outlining the experimental protocols for data

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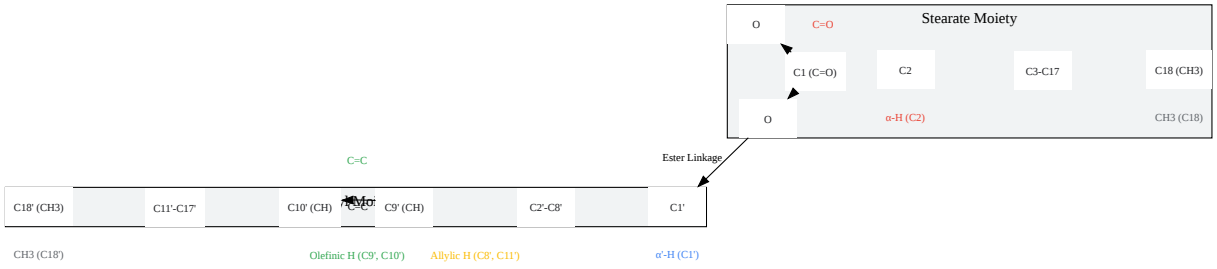
acquisition. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals working with **oleyl stearate** and other long-chain esters.

Molecular Structure and Key Spectroscopic Features

The key to interpreting the spectroscopic data of **oleyl stearate** lies in understanding its molecular structure, which consists of three main regions: the stearate moiety, the oleyl moiety, and the central ester linkage.

- Stearate Moiety: A saturated 18-carbon acyl chain.
- Oleyl Moiety: An 18-carbon alkyl chain with a cis double bond at the C9' position.
- Ester Linkage: The functional group connecting the stearate and oleyl moieties.

The following diagram illustrates the structure of **oleyl stearate** and highlights the key protons and carbons that are of interest in NMR spectroscopy.



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Caption: Molecular structure of **oleyl stearate** with key atomic numbering for spectroscopic assignment.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR is a powerful technique for elucidating the structure of **oleyl stearate** by providing information about the chemical environment of the hydrogen atoms.

Expected Chemical Shifts and Multiplicities

The ^{1}H NMR spectrum of **oleyl stearate** is characterized by several key signals that correspond to the different types of protons in the molecule. The expected chemical shifts are based on data from similar long-chain esters and fatty alcohols.[5][6][7]

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Proton Assignment	Typical Chemical Shift (δ, ppm)	Multiplicity	Notes
Olefinic Protons (-CH=CH-)	5.30 - 5.40	Triplet of triplets or Multiplet	These protons are on the C9' and C10' carbons of the oleyl chain. The cis-coupling constant is typically around 10-12 Hz.[6]
Methylene Protons adjacent to Ester Oxygen (-O-CH_2-)	4.00 - 4.10	Triplet	These are the protons on the C1' carbon of the oleyl moiety.
Methylene Protons adjacent to Carbonyl (-CH_2-C=O)	2.20 - 2.30	Triplet	These are the protons on the C2 carbon of the stearate moiety.
Allylic Methylene Protons (-CH_2-CH=CH-CH_2-)	1.95 - 2.05	Multiplet	These protons are on the C8' and C11' carbons of the oleyl chain.[6]
Methylene Protons of the Alkyl Chains (-(CH_2)n-)	1.20 - 1.40	Broad Singlet/Multiplet	This large signal arises from the overlapping resonances of the numerous methylene groups in both the stearate and oleyl chains.
Terminal Methyl Protons (-CH_3)	0.85 - 0.95	Triplet	These are the protons on the C18 carbon of the stearate chain and the C18' carbon of the oleyl chain.

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Experimental Protocol for ^{1}H NMR

- Sample Preparation: Dissolve approximately 10-20 mg of **oleyl stearate** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$). Ensure the sample is fully dissolved.
- Instrumentation: Use a 400 MHz or higher field NMR spectrometer for optimal resolution.
- Acquisition Parameters:
  - Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).
  - Spectral Width: Approximately 12-15 ppm.
  - Acquisition Time: 2-4 seconds.
  - Relaxation Delay: 1-5 seconds.
  - Number of Scans: 16-64 scans to achieve a good signal-to-noise ratio.
- Processing: Apply a Fourier transform to the acquired Free Induction Decay (FID). Phase and baseline correct the resulting spectrum. Calibrate the spectrum by setting the residual $CHCl_3$ signal to 7.26 ppm.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR provides complementary information to ^{1}H NMR, detailing the carbon skeleton of the molecule. Due to the large number of carbons in **oleyl stearate**, the spectrum will show several closely spaced signals in the aliphatic region.

Expected Chemical Shifts

The chemical shifts in the ^{13}C NMR spectrum are predictable based on the functional groups and the positions of the carbons within the long alkyl chains.[8][9]

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Carbon Assignment	Typical Chemical Shift (δ, ppm)	Notes
Carbonyl Carbon (-C=O)	172 - 175	This is the C1 carbon of the stearate moiety.
Olefinic Carbons (-CH=CH-)	129 - 131	These are the C9' and C10' carbons of the oleyl chain.
Methylene Carbon adjacent to Ester Oxygen (-O-CH_2-)	64 - 66	This is the C1' carbon of the oleyl moiety.
Methylene Carbon adjacent to Carbonyl (-CH_2-C=O)	34 - 36	This is the C2 carbon of the stearate moiety.
Allylic Methylene Carbons (-CH_2-CH=CH-CH_2-)	27 - 28	These are the C8' and C11' carbons of the oleyl chain.
Methylene Carbons of the Alkyl Chains (-(CH_2)n-)	22 - 32	A series of signals corresponding to the numerous methylene carbons.
Terminal Methyl Carbons (-CH_3)	14 - 15	These are the C18 and C18' carbons.

Experimental Protocol for ^{13}C NMR

- Sample Preparation: Use the same sample prepared for ^{1}H NMR. A higher concentration (50-100 mg/mL) may be beneficial due to the lower natural abundance of ^{13}C.
- Instrumentation: A 100 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
  - Pulse Program: A standard ^{13}C experiment with proton decoupling (e.g., 'zgpg30' on Bruker instruments).
  - Spectral Width: Approximately 200-220 ppm.
  - Acquisition Time: 1-2 seconds.

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- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024 or more scans are typically required for a good signal-to-noise ratio.

- Processing: Apply a Fourier transform, phase, and baseline correction. Calibrate the spectrum using the $CDCl_3$ triplet centered at 77.16 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for confirming the presence of key functional groups in **oleyl stearate**, particularly the ester linkage.

Characteristic Absorption Bands

The IR spectrum of **oleyl stearate** is dominated by absorptions from the ester group and the long hydrocarbon chains.[10][11][12]

Wavenumber (cm^{-1})	Vibrational Mode	Functional Group	Intensity
3005 - 3015	=C-H Stretch	Alkene (Oleyl)	Medium
2915 - 2930	C-H Asymmetric Stretch	Alkane	Strong
2845 - 2860	C-H Symmetric Stretch	Alkane	Strong
1735 - 1750	C=O Stretch	Ester	Strong
1460 - 1470	C-H Bend (Scissoring)	Alkane	Medium
1170 - 1250	C-O Stretch	Ester	Strong

The presence of a strong absorption band around 1740 cm^{-1} is a clear indication of the ester carbonyl group.[10] The C-O stretching vibration of the ester is also prominent.

Experimental Protocol for FTIR

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- Sample Preparation: For Attenuated Total Reflectance (ATR)-FTIR, a small amount of the neat **oleyl stearate** solid or liquid can be placed directly on the ATR crystal.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer equipped with a universal ATR accessory.
- Acquisition Parameters:
  - Spectral Range: 4000 - 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16-32 scans.
- Processing: A background spectrum of the clean ATR crystal should be collected prior to the sample spectrum. The final spectrum is typically presented in terms of transmittance or absorbance.

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight of **oleyl stearate** and for obtaining structural information through the analysis of its fragmentation patterns.

Expected Molecular Ion and Fragmentation

The nominal molecular weight of **oleyl stearate** is 534.9 g/mol . Depending on the ionization technique used, the molecular ion can be observed in different forms.

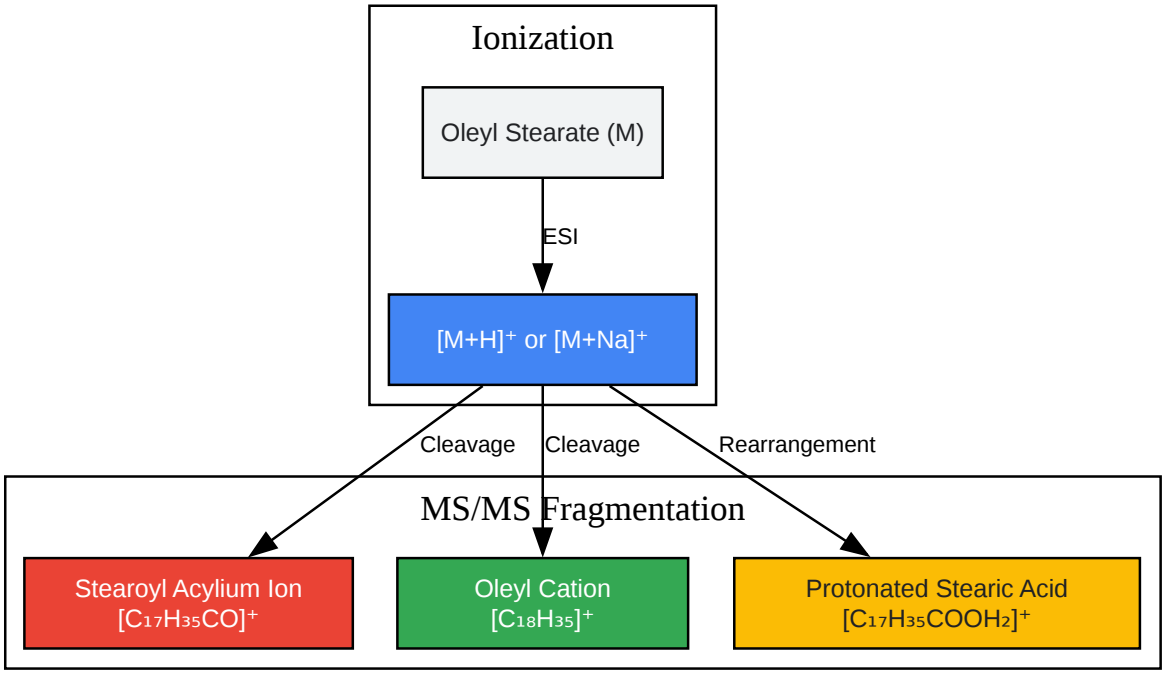
- Electron Ionization (EI): This is a hard ionization technique that often leads to extensive fragmentation and a weak or absent molecular ion peak ($M^{+\bullet}$ at m/z 534).
- Electrospray Ionization (ESI): A soft ionization technique that typically produces protonated molecules $[M+H]^+$ (m/z 535) or adducts with cations like sodium $[M+Na]^+$ (m/z 557) or ammonium $[M+NH_4]^+$ (m/z 552).[4]

The fragmentation of wax esters is well-documented and provides valuable structural information.[13][14] Key fragmentation pathways include:

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- Cleavage of the ester bond: This can lead to the formation of ions corresponding to the acylium ion of the stearate moiety and the alkyl cation of the oleyl moiety.
- Rearrangement reactions: Hydrogen rearrangements can lead to the formation of protonated fatty acid ions.
- Fragmentation of the alkyl chains: Loss of small neutral molecules from the long hydrocarbon chains.

The following diagram illustrates a simplified fragmentation workflow for **oleyl stearate**.



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Caption: Simplified ESI-MS/MS fragmentation workflow for **oleyl stearate**.

Experimental Protocol for ESI-MS

- Sample Preparation: Prepare a dilute solution of **oleyl stearate** (e.g., 10-100 µg/mL) in a solvent compatible with electrospray ionization, such as methanol or a mixture of methanol and chloroform.

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- Instrumentation: A mass spectrometer equipped with an electrospray ionization source, such as a quadrupole, ion trap, or time-of-flight (TOF) analyzer.
- Acquisition Parameters (Full Scan):
  - Ionization Mode: Positive ion mode.
  - Mass Range: m/z 100-1000.
  - Capillary Voltage: 3-5 kV.
  - Drying Gas Flow and Temperature: Optimized for the specific instrument and solvent system.
- Acquisition Parameters (Tandem MS/MS):
  - Precursor Ion Selection: Isolate the $[M+H]^+$ or $[M+Na]^+$ ion.
  - Collision Energy: Apply a range of collision energies to induce fragmentation and observe the resulting product ions.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion and characteristic fragment ions.

Conclusion

The spectroscopic techniques of NMR, IR, and Mass Spectrometry provide a powerful and complementary suite of tools for the comprehensive characterization of **oleyl stearate**. ^1H and ^{13}C NMR spectroscopy offer detailed insights into the molecular structure, confirming the connectivity of the stearate and oleyl moieties. FTIR spectroscopy serves as a rapid and reliable method for verifying the presence of the key ester functional group. Mass spectrometry confirms the molecular weight and provides valuable structural information through the analysis of fragmentation patterns. By employing the protocols and interpreting the data as outlined in this guide, researchers can confidently verify the identity, purity, and structure of **oleyl stearate**, ensuring the integrity of their scientific investigations and product development endeavors.

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